

# Application Notes: Growing Cupric Formate Crystals via Slow Evaporation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cupric formate

Cat. No.: B1198405

[Get Quote](#)

## Introduction

**Cupric formate**, or copper(II) formate ( $\text{Cu}(\text{HCOO})_2$ ), is an inorganic compound that exists in several hydrated forms, most commonly as a tetrahydrate ( $\text{Cu}(\text{HCOO})_2 \cdot 4\text{H}_2\text{O}$ ) and a dihydrate ( $\text{Cu}(\text{HCOO})_2 \cdot 2\text{H}_2\text{O}$ ).<sup>[1]</sup> These compounds crystallize to form bright blue monoclinic prisms or pyramids.<sup>[1][2]</sup> The synthesis and growth of high-quality single crystals of **cupric formate** are of interest for studies in materials science, crystallography, and understanding magnetic interactions in layered structures. The slow evaporation method is a widely used, simple, and effective technique for growing high-quality single crystals from a solution.<sup>[3][4]</sup> This method relies on gradually increasing the concentration of a solute in a solvent by allowing the solvent to evaporate slowly over time, leading to the formation of well-ordered crystals.<sup>[5]</sup>

The primary advantage of the slow evaporation technique is its simplicity and the ability to produce large, high-quality crystals without the need for sophisticated equipment.<sup>[4]</sup> The quality and size of the resulting crystals are influenced by factors such as the purity of the compound, the choice of solvent, the rate of evaporation, and environmental stability (temperature and mechanical vibrations).<sup>[6][7]</sup>

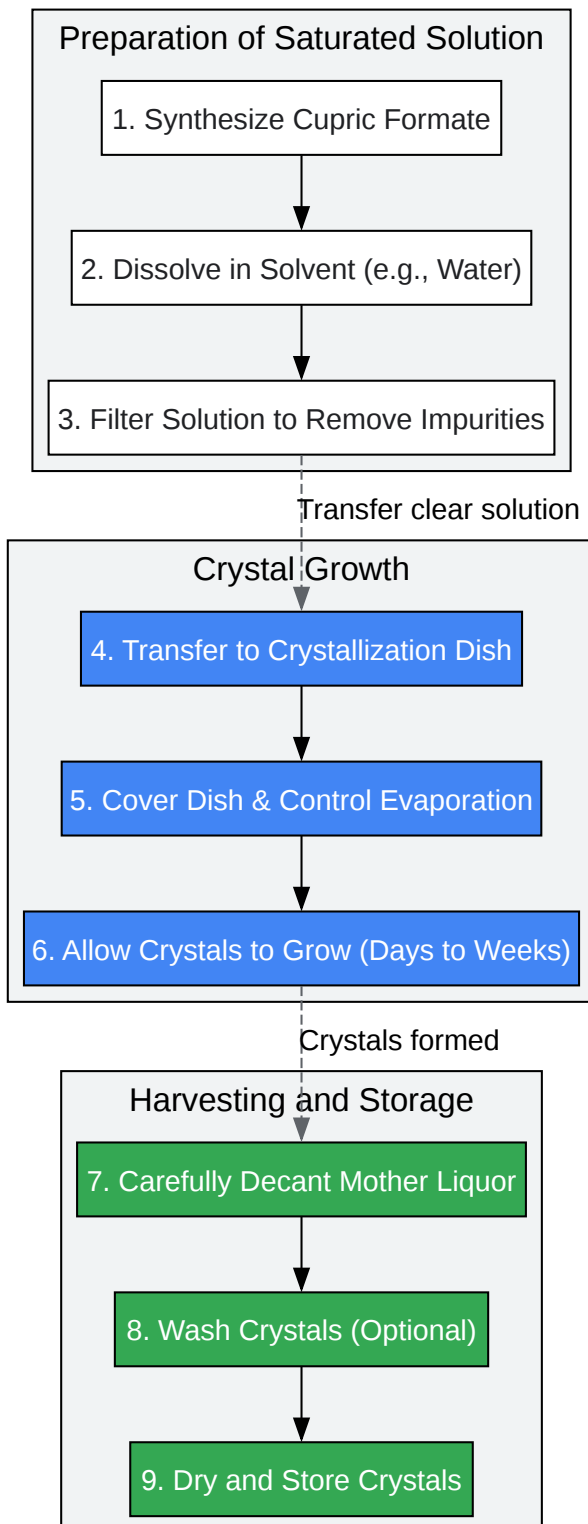
## Quantitative Data Summary

The physical and crystallographic properties of **cupric formate** vary depending on its degree of hydration.

Property	Anhydrous (Cu(HCOO) <sub>2</sub> )	Dihydrate (Cu(HCOO) <sub>2</sub> ·2H <sub>2</sub> O)	Tetrahydrate (Cu(HCOO) <sub>2</sub> ·4H <sub>2</sub> O)
Molar Mass	153.580 g/mol [1]	189.610 g/mol [1]	225.639 g/mol [1]
Appearance	Turquoise powder[2] [8]	Very pale blue monoclinic needles[2]	Large, light-blue monoclinic prisms[1] [2]
Crystal System	Orthorhombic[9]	Monoclinic[1]	Monoclinic[1][10]
Cell Dimensions	a=7.877 Å, b=8.477 Å, c=12.142 Å	a=8.54 Å, b=7.15 Å, c=9.50 Å	a=8.18 Å, b=8.15 Å, c=6.35 Å
(Pbca space group) [11][12]	β=98.8°[1]	β=101° 5'[10]	
Density	1.831 g/cm <sup>3</sup> [1][13]	Not specified	Not specified
Decomposition Temp.	~200 °C[1][9][13]	~55 °C[1]	~45 °C[1]
Solubility in Water	Soluble[2][8]	Soluble[2]	12.5 g/100 g at 20°C[13]

## Experimental Workflow Diagram

## Experimental Workflow for Cupric Formate Crystal Growth

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Copper(II) formate - Crystal growing [en.crystalls.info]
- 2. Cupric formate | C<sub>2</sub>H<sub>2</sub>CuO<sub>4</sub> | CID 10999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tips and Tricks for the Lab: Growing Crystals Part 2 - ChemistryViews [chemistryviews.org]
- 4. Growing Crystals [web.mit.edu]
- 5. unifr.ch [unifr.ch]
- 6. Crystal Growing Guide [www1.udel.edu]
- 7. scribd.com [scribd.com]
- 8. COPPER FORMATE | 544-19-4 [chemicalbook.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. journals.iucr.org [journals.iucr.org]
- 11. Synthesis and crystal structure of the adduct: copper(II) formate - formic acid (1:2) - a new polymorphic form (β-form) | Semantic Scholar [semanticscholar.org]
- 12. researchgate.net [researchgate.net]
- 13. copper(II) formate [chemister.ru]
- To cite this document: BenchChem. [Application Notes: Growing Cupric Formate Crystals via Slow Evaporation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198405#slow-evaporation-method-for-growing-cupric-formate-crystals]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)